

Technical Guide: Physicochemical Properties of 3-Chloro-5-methylbenzaldehyde

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Compound of Interest

Compound Name: 3-Chloro-5-methylbenzaldehyde

CAS No.: 103426-20-6

Cat. No.: B111031

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

Subject: An In-depth Technical Guide on the Melting and Boiling Points of **3-Chloro-5-methylbenzaldehyde**

This technical guide provides a detailed overview of the available physicochemical properties of **3-Chloro-5-methylbenzaldehyde**, with a focus on its melting and boiling points. While specific experimental values for the melting and boiling points of **3-Chloro-5-methylbenzaldehyde** are not readily available in publicly accessible databases, this guide furnishes detailed, standard experimental protocols for their determination in a laboratory setting.

Physicochemical Data of 3-Chloro-5-methylbenzaldehyde

A summary of the available quantitative data for **3-Chloro-5-methylbenzaldehyde** is presented below. It is important to note the absence of experimentally determined melting and boiling points in common chemical databases.

Property	Value	Source
Chemical Formula	C ₈ H ₇ ClO	[1][2]
Molecular Weight	154.59 g/mol	[1]
IUPAC Name	3-chloro-5-methylbenzaldehyde	[1]
CAS Number	103426-20-6	[1]
Monoisotopic Mass	154.0185425 Da	[1]

Experimental Protocols for Melting and Boiling Point Determination

The following sections detail standard laboratory procedures for the experimental determination of the melting and boiling points of a solid organic compound like **3-Chloro-5-methylbenzaldehyde**.

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. For a pure crystalline solid, this transition occurs over a narrow temperature range. The capillary method is a common and reliable technique for this measurement.[3]

Methodology: Capillary Method using a Melting Point Apparatus

- **Sample Preparation:** A small amount of the dry, powdered **3-Chloro-5-methylbenzaldehyde** is placed in a capillary tube, which is sealed at one end.[4] The tube is tapped gently to pack the sample to a height of about 1-2 mm.[4]
- **Apparatus Setup:** The capillary tube is inserted into a melting point apparatus, such as a Mel-Temp or DigiMelt unit, alongside a calibrated thermometer.[5]
- **Approximate Melting Point Determination:** An initial, rapid heating of the sample is performed to determine an approximate melting range. This provides a target for a more precise measurement.

- **Accurate Melting Point Determination:** A fresh sample is heated slowly, at a rate of about 1-2°C per minute, as the temperature approaches the approximate melting point.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes liquid is recorded as the end of the melting range. For a pure compound, this range should be narrow (0.5-1.0°C).

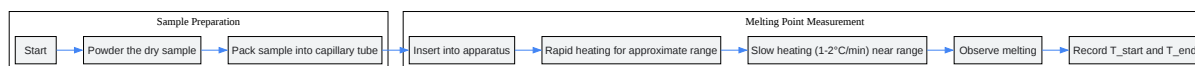
The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.^[6] For small quantities of a substance, a micro boiling point determination using a capillary tube is a suitable method.^[6]^[7]

Methodology: Micro Boiling Point Determination

- **Sample Preparation:** A few milliliters of the liquid sample (if **3-Chloro-5-methylbenzaldehyde** is in liquid form or melted) are placed in a small test tube.^[8]
- **Capillary Insertion:** A smaller capillary tube, sealed at one end, is placed inside the test tube with its open end downwards.^[9]
- **Apparatus Setup:** The test tube is attached to a thermometer, and both are suspended in a heating bath (e.g., paraffin oil or a heating block) without the test tube touching the bottom of the bath.^[6]
- **Heating and Observation:** The bath is heated gently and stirred to ensure uniform temperature distribution.^[6] As the temperature rises, air trapped in the small capillary will be expelled.^[7]
- **Data Recording:** When a rapid and continuous stream of bubbles emerges from the inverted capillary, the heating is stopped.^[7] The temperature at which the liquid begins to enter the capillary tube upon cooling is recorded as the boiling point.^[7]

Visualized Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the logical flow of the experimental protocols described above.



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